

Methyl 2-cyano-2-phenylbutanoate: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Methyl 2-cyano-2-phenylbutanoate

Cat. No.: B1588984

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety precautions, handling procedures, and emergency responses related to **Methyl 2-cyano-2-phenylbutanoate** (CAS No. 24131-07-5). The information is compiled for use in research and development settings.

Chemical and Physical Properties

Methyl 2-cyano-2-phenylbutanoate is an organic compound utilized in pharmaceutical development and chemical research.^{[1][2][3]} Its known physical and chemical properties are summarized below. A significant amount of data is not available in the provided public safety documents.

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₁₃ NO ₂	[2] [4] [5] [6]
Molecular Weight	203.24 g/mol	[3] [4] [5] [7]
CAS Number	24131-07-5	[1] [4] [7]
Appearance	Data not available	[2]
Boiling Point	180-192 °C (at 17 Torr)	[2]
Density	1.092 ± 0.06 g/cm ³ (Predicted)	[2]
Melting Point	Data not available	[1] [2] [4]
Flash Point	Data not available	[1] [2] [4]
Solubility	Data not available	[1] [2]

Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), this compound is classified with a specific long-term health hazard. Users should be aware of its potential risks and handle it accordingly.

Category	Details	Source(s)
GHS Classification	Reproductive toxicity, Category 2	[5] [7]
Signal Word	Warning	[5] [7]
Pictogram	[3] [7]	
Hazard Statement	H361: Suspected of damaging fertility or the unborn child.	[5] [7]
Precautionary Statements	P201: Obtain special instructions before use. P202: Do not handle until all safety precautions have been read and understood. P280: Wear protective gloves/protective clothing/eye protection/face protection. P308+P313: IF exposed or concerned: Get medical advice/attention. P405: Store locked up. P501: Dispose of contents/container to an approved waste disposal plant.	[5] [7]

Note: Some safety data sheets reviewed did not have GHS classification data available, indicating it may be a pharmaceutical-related compound of unknown potency.[\[1\]](#)

Handling and Storage

Proper handling and storage are crucial to minimize exposure and maintain the integrity of the chemical.

3.1 Safe Handling Protocols

- Work under a chemical fume hood.[\[4\]](#)

- Avoid contact with skin and eyes.[1]
- Do not breathe vapors or aerosols; avoid the formation of dust and aerosols.[1][4]
- Ensure all safety precautions have been read and understood before handling.[5][7]
- Provide appropriate exhaust ventilation at places where dust may form.[1]

3.2 Storage Conditions

- Keep the container tightly closed in a dry and well-ventilated place.[1]
- Store locked up.[5][7]
- Recommended storage condition is in a refrigerator.[1]

Emergency Procedures and First Aid

In case of exposure or emergency, follow these established protocols. Medical attention is required in all cases of significant exposure.[1]

Exposure Route	First-Aid Protocol	Source(s)
Inhalation	Move the person into fresh air. If breathing is difficult or stops, provide artificial respiration or oxygen and keep them at rest in a comfortable position. Consult a physician.	[1][4][7]
Skin Contact	Take off immediately all contaminated clothing. Wash off with soap and plenty of water, or rinse skin with water/shower. Consult a physician.	[1][4][7]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes. Remove contact lenses if present and easy to do. Immediately consult an ophthalmologist.	[1][4][7]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Have the victim drink water (two glasses at most). Call a physician or Poison Control Center immediately.	[1][4][7]

4.1 Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1][4][7]

- **Specific Hazards:** Emits toxic and/or irritating fumes (such as carbon oxides and nitrogen oxides) under fire conditions.[1]
- **Protective Equipment:** Wear a self-contained breathing apparatus (SCBA) for firefighting if necessary.[1][7]

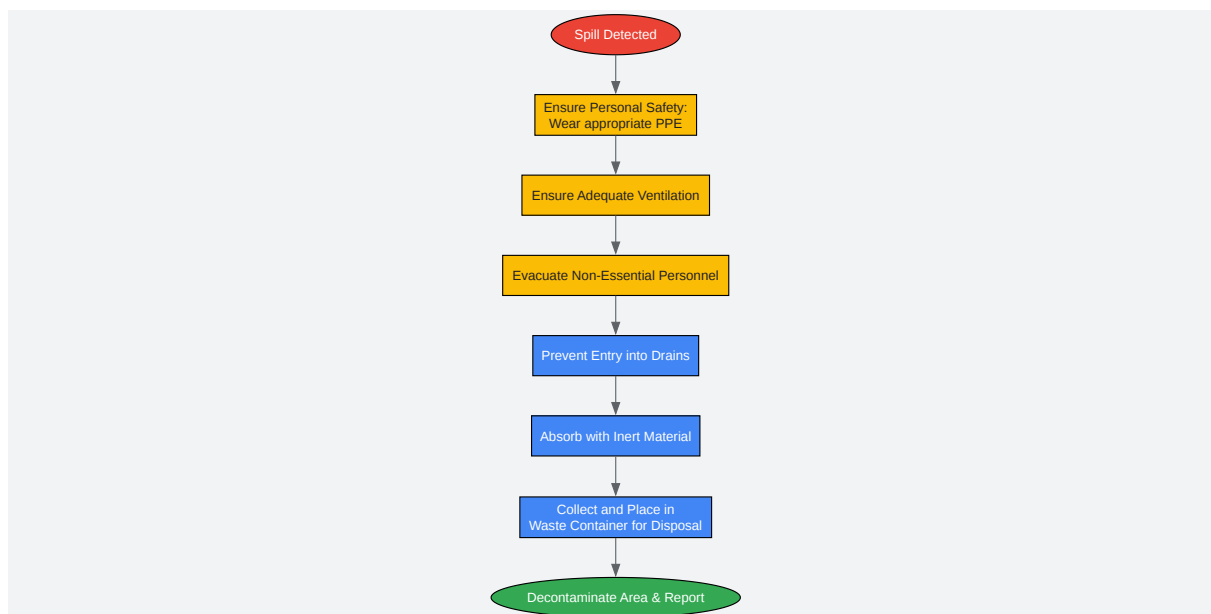
Accidental Release Measures

In the event of a spill, a structured response is necessary to ensure safety and containment.

5.1 Spill Response Protocol

- **Ensure Personal Safety:** Do not touch damaged containers or spilled material unless wearing appropriate protective clothing.[1] Do not breathe vapors or aerosols.[4]
- **Ventilate the Area:** Ensure adequate ventilation.[1][4]
- **Evacuate:** Keep unnecessary personnel away and evacuate the danger area if required.[1][4]
- **Containment:** Prevent the product from entering drains.[4]
- **Cleanup:** Absorb the spill with an inert material (e.g., sand, vermiculite).
- **Disposal:** Collect the material and place it in a suitable container for disposal according to local regulations.

Below is a logical workflow for handling an accidental release.



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Caption: Workflow for Accidental Spill Response.

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are essential to minimize exposure.

Protection Type	Recommended Equipment and Practices	Source(s)
Engineering Controls	Work in a well-ventilated area, preferably under a chemical fume hood.	[1][4]
Eye/Face Protection	Use safety glasses with side-shields or chemical goggles.	[7]
Skin Protection	Handle with impervious gloves (e.g., nitrile rubber). Gloves must be inspected prior to use. Wear protective clothing, such as a lab coat.	[1][7]
Respiratory Protection	If ventilation is inadequate or aerosols/vapors are generated, use a suitable respirator.	[4]
General Hygiene	Wash hands thoroughly after handling. Take off contaminated clothing immediately.	[1]

Stability and Reactivity

Understanding the chemical stability and reactivity is key to safe storage and handling.

- **Reactivity:** The product is generally stable and non-reactive under normal conditions of use, storage, and transport.[1]
- **Chemical Stability:** Stable under recommended storage conditions.[4]
- **Possibility of Hazardous Reactions:** No dangerous reactions are known under conditions of normal use.[1]
- **Incompatible Materials:** Avoid contact with strong oxidizing agents.[1]

- Hazardous Decomposition Products: Under fire conditions, may decompose to produce toxic fumes, including carbon oxides and nitrogen oxides.[1]

Disclaimer: This document is intended for informational purposes for research and development use only and is based on publicly available safety data sheets.[4] It is not for drug, household, or other uses.[4] The information is believed to be correct but does not claim to be all-inclusive and should be used only as a guide.[4] Users should conduct their own risk assessments before use.

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